

GC-MS fragmentation pattern of N-isopropylcyclopropylamine

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Compound of Interest

Compound Name: *N*-(propan-2-yl)cyclopropanamine

CAS No.: 73121-94-5

Cat. No.: B2802269

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GC-MS Fragmentation Guide: N-Isopropylcyclopropylamine

Executive Summary

N-Isopropylcyclopropylamine (CAS: 14611-39-3) is a critical building block in the synthesis of bioactive compounds (e.g., fluoroquinolones, herbicides). Its analysis via Gas Chromatography-Mass Spectrometry (GC-MS) presents specific challenges due to the lability of the cyclopropyl ring and the potential for peak tailing common to secondary amines.

This guide provides a definitive analysis of the N-IPCA fragmentation pattern, establishing m/z 84 as the diagnostic base peak derived from

-cleavage of the isopropyl group. This spectral signature allows for unambiguous differentiation from its linear isomer, N-propylcyclopropylamine, which is characterized by a base peak at m/z 70.

Key Chemical Data

Property	Specification
Formula	
Molecular Weight	99.17 g/mol
Structure	Secondary amine with Isopropyl and Cyclopropyl groups
Major Fragment	m/z 84
Isomer Risk	N-propylcyclopropylamine (MW 99)

Experimental Methodology

To obtain reproducible fragmentation data and minimize amine adsorption (tailing), the following protocol is recommended.

Sample Preparation[1]

- Solvent: Methanol or Dichloromethane (HPLC Grade).
- Concentration: 100 µg/mL.
- Derivatization (Optional but Recommended):
 - Reagent: Trifluoroacetic anhydride (TFAA).
 - Condition: Incubate at 60°C for 30 mins.
 - Purpose: Improves peak symmetry and provides a secondary confirmation spectrum (N-TFA derivative).

GC-MS Parameters

- Column: Rtx-5MS or DB-5MS (30 m x 0.25 mm x 0.25 µm).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Split (20:1) at 250°C.

- Oven Program:
 - Hold at 40°C for 2 min.
 - Ramp 10°C/min to 200°C.
 - Hold 2 min.
- Ion Source (EI): 70 eV, 230°C.
- Scan Range: m/z 35–250.

Fragmentation Mechanism & Analysis

The fragmentation of N-IPCA under Electron Ionization (70 eV) is driven by the stability of the nitrogen lone pair, facilitating

-cleavage.

Primary Fragmentation Pathway (The Diagnostic Route)

The most favorable bond cleavage occurs at the C-C bond of the isopropyl group, adjacent to the nitrogen atom. This results in the loss of a methyl radical (

, 15 Da).

- Molecular Ion Formation:
 - at m/z 99 (typically low abundance).
- -Cleavage (Isopropyl): Loss of a methyl group.
 - Fragment: N-cyclopropyl-ethanimidium ion.
 - Mass:
 - m/z.
 - Abundance: Base Peak (100%).

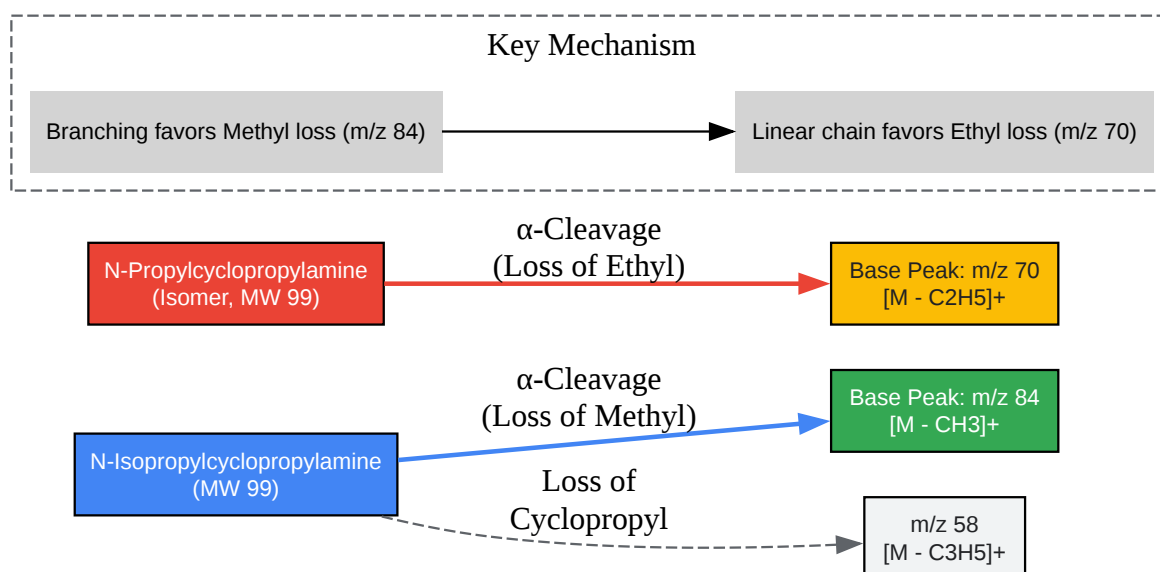
- Mechanism: The radical site on the nitrogen drives the cleavage of the adjacent C-C bond to stabilize the positive charge.

Secondary Pathways

- Cyclopropyl Ring Cleavage: The strained cyclopropyl ring can open or be lost, but this is energetically less favorable than the isopropyl methyl loss.
 - Loss of Cyclopropyl radical ($\cdot\text{C}_3\text{H}_5$, 41 Da) yields the isopropylamine cation at m/z 58.
- Hydrogen Rearrangement:
 - Loss of $\text{H}^\cdot$ (1 Da) to form m/z 98 (common in cyclic amines).

Visualization of Fragmentation Pathways

The following diagram illustrates the competing fragmentation pathways between N-IPCA and its linear isomer.



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Caption: Comparative fragmentation pathways showing the diagnostic α -cleavage shifts between N-isopropyl (m/z 84) and N-propyl (m/z 70) isomers.[1]

Comparative Performance Analysis

In drug development, distinguishing N-IPCA from impurities is vital. The table below compares N-IPCA with its closest structural analogs.

Isomer Differentiation Table

Compound	Structure	Molecular Ion ()	Base Peak (100%)	Diagnostic Loss
N-Isopropylcyclopropylamine		99	84	M - 15 ()
N-Propylcyclopropylamine		99	70	M - 29 ()
Dicyclopropylamine		97	96	M - 1 ()
N-IPCA (TFA Derivative)		195	180 / 126	M - 15 / M - 69

Analytical Performance Insights

- **Specificity:** The m/z 84 ion is highly specific to the N-isopropyl moiety. If the peak at m/z 70 exceeds 5% relative abundance, suspect contamination with the N-propyl isomer.
- **Sensitivity:** Underivatized secondary amines often show peak tailing due to interaction with silanol groups in the GC column.
 - **Recommendation:** If peak asymmetry > 1.2 , use a base-deactivated liner or proceed to TFA derivatization.

- Derivatization Advantage: The TFA derivative (MW 195) shifts the mass spectrum to higher mass ranges, removing interference from low-molecular-weight solvent background and improving the limit of detection (LOD).

References

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